

Spectroscopic Elucidation of Dimethyl Dihydroxyfumarate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dimethyl dihydroxyfumarate*

CAS No.: *133-47-1*

Cat. No.: *B584755*

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Preamble: Navigating the Complexities of a Niche Analyte

In the landscape of chemical analysis, while many compounds are well-characterized with extensive libraries of spectroscopic data, some molecules remain more elusive. **Dimethyl dihydroxyfumarate**, the dimethyl ester of dihydroxyfumaric acid, is one such compound. A comprehensive search of established spectral databases and peer-reviewed literature reveals a notable scarcity of readily available, experimentally-derived spectroscopic data (^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry). This guide, therefore, adopts a dual strategy. Firstly, it will transparently address the challenges in sourcing direct experimental spectra for **dimethyl dihydroxyfumarate**. Secondly, it will provide a detailed theoretical framework for understanding its expected spectroscopic behavior, drawing upon computational studies and the known characteristics of its parent acid, dihydroxyfumaric acid. To offer a practical spectroscopic context, this guide will also present the well-documented data for a structurally related, yet distinct, compound: dimethyl fumarate. This comparative approach serves to highlight the anticipated spectral differences arising from the presence of the hydroxyl groups,

a critical consideration for any researcher working with or attempting to synthesize the target molecule.

Dimethyl Dihydroxyfumarate: Structure and Significance

Dimethyl dihydroxyfumarate is an unsaturated diester with the systematic IUPAC name dimethyl 2,3-dihydroxy-2-butenedioate. The molecule exists as a key intermediate in various biochemical pathways and holds potential as a building block in organic synthesis. Its structure, characterized by a central carbon-carbon double bond flanked by two hydroxyl groups and two methyl ester functionalities, suggests a rich and informative spectroscopic profile.

Molecular Structure of **Dimethyl Dihydroxyfumarate**

Caption: Molecular structure of **dimethyl dihydroxyfumarate**.

Synthesis of Dimethyl Dihydroxyfumarate

The primary route to synthesizing **dimethyl dihydroxyfumarate** involves the esterification of dihydroxyfumaric acid. While detailed experimental protocols with full characterization are not widely published, a common synthetic approach involves the reaction of dihydroxyfumaric acid with methanol in the presence of an acid catalyst, such as hydrogen chloride.^[1] Another reported method for the methylation of dihydroxyfumaric acid is the use of diazomethane.^[1]

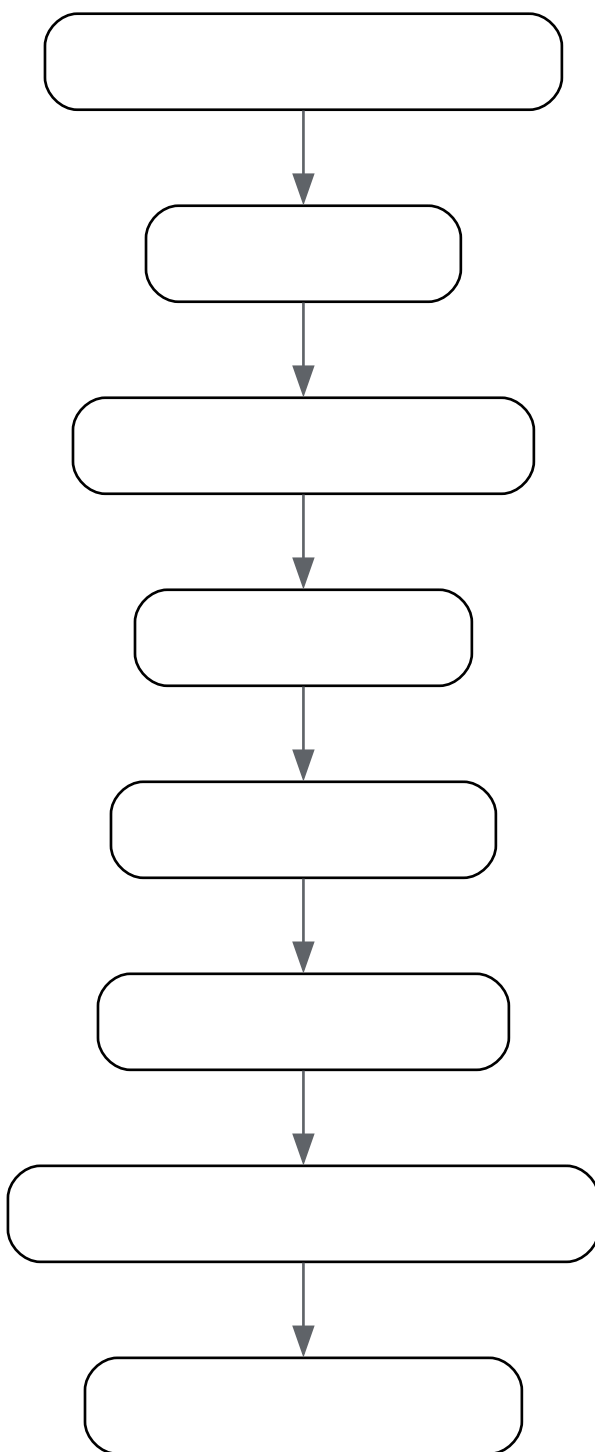
General Esterification Protocol

A generalized procedure for the synthesis would involve the following steps:

- **Dissolution:** Dihydroxyfumaric acid is dissolved in an excess of methanol.
- **Catalysis:** A suitable acid catalyst (e.g., concentrated sulfuric acid or anhydrous HCl gas) is carefully added to the solution.
- **Reaction:** The mixture is typically stirred at room temperature or gently heated under reflux for a period sufficient to drive the esterification to completion. The progress of the reaction can be monitored by techniques such as thin-layer chromatography.

- **Work-up:** Upon completion, the reaction mixture is cooled, and the excess methanol is removed under reduced pressure. The residue is then neutralized, often with a mild base like sodium bicarbonate solution.
- **Extraction and Purification:** The product is extracted into an organic solvent (e.g., ethyl acetate), and the organic layer is washed with brine and dried over an anhydrous salt (e.g., sodium sulfate). The solvent is then evaporated, and the crude product is purified, typically by recrystallization or column chromatography, to yield pure **dimethyl dihydroxyfumarate**.

Experimental Workflow for Synthesis



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Caption: Generalized workflow for the synthesis of **dimethyl dihydroxyfumarate**.

Theoretical Spectroscopic Analysis of Dimethyl Dihydroxyfumarate

In the absence of readily available experimental spectra, computational chemistry provides valuable insights into the expected spectroscopic properties of **dimethyl dihydroxyfumarate**. Density Functional Theory (DFT) calculations have been employed to study the electronic structure and antioxidant properties of this molecule.^[2]

Predicted ¹H NMR Spectrum

- **Hydroxyl Protons (-OH):** The two hydroxyl protons are expected to appear as a broad singlet. The chemical shift of these protons will be highly dependent on the solvent, concentration, and temperature due to hydrogen bonding. In a non-protic solvent like DMSO-d₆, these could be expected in the range of 4.0-6.0 ppm.
- **Methyl Protons (-OCH₃):** The six protons of the two equivalent methyl ester groups will appear as a sharp singlet. The electron-withdrawing effect of the adjacent carbonyl group will deshield these protons, and they are anticipated to resonate in the region of 3.7-3.9 ppm.

Predicted ¹³C NMR Spectrum

- **Carbonyl Carbons (C=O):** The two equivalent carbonyl carbons of the ester groups are expected to be the most downfield signals, likely appearing in the range of 165-175 ppm.
- **Olefinic Carbons (C=C-OH):** The two equivalent sp² hybridized carbons of the double bond, being attached to hydroxyl groups, will be significantly deshielded and are predicted to appear in the range of 140-150 ppm.
- **Methyl Carbons (-OCH₃):** The two equivalent methyl carbons of the ester groups will be the most upfield signals, expected to resonate in the region of 50-55 ppm.

Predicted Infrared (IR) Spectrum

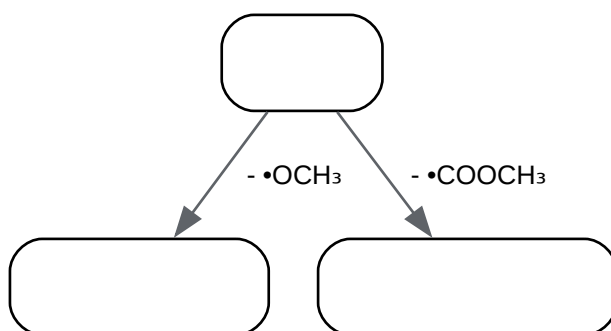
- **O-H Stretch:** A broad and strong absorption band is expected in the region of 3200-3500 cm⁻¹ due to the stretching vibration of the hydroxyl groups, characteristic of intermolecular hydrogen bonding.

- C=O Stretch: A strong, sharp absorption band is anticipated in the range of 1720-1740 cm^{-1} corresponding to the stretching vibration of the ester carbonyl groups.
- C=C Stretch: A medium to weak absorption band is expected around 1650-1680 cm^{-1} for the carbon-carbon double bond stretch.
- C-O Stretch: Strong absorption bands are expected in the fingerprint region, typically between 1000-1300 cm^{-1} , corresponding to the C-O stretching vibrations of the ester and the C-OH bonds.

Predicted Mass Spectrum (Electron Ionization - EI)

- Molecular Ion (M^+): The molecular ion peak is expected at an m/z corresponding to the molecular weight of **dimethyl dihydroxyfumarate** ($\text{C}_6\text{H}_8\text{O}_6$), which is 176.11 g/mol . This peak may be of low intensity due to the potential for facile fragmentation.
- Key Fragmentation Pathways:
 - Loss of a methoxy radical ($\bullet\text{OCH}_3$) from the molecular ion to give a fragment at m/z 145.
 - Loss of a methoxycarbonyl radical ($\bullet\text{COOCH}_3$) to yield a fragment at m/z 117.
 - Cleavage of the C-C bond adjacent to the double bond could lead to various smaller fragments.

Predicted Mass Spec Fragmentation



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Caption: Predicted major fragmentation pathways for **dimethyl dihydroxyfumarate** in EI-MS.

Comparative Spectroscopic Data: Dimethyl Fumarate

To provide a tangible reference, the well-documented spectroscopic data for dimethyl fumarate (dimethyl (E)-but-2-enedioate) is presented below. The key difference in the spectra will be the absence of signals corresponding to the hydroxyl groups and the presence of signals for the vinylic protons.

Spectroscopic Data Summary for Dimethyl Fumarate

Spectroscopic Technique	Observed Features for Dimethyl Fumarate
^1H NMR (CDCl_3)	δ 6.82 (s, 2H, =CH), 3.77 (s, 6H, $-\text{OCH}_3$)[3]
^{13}C NMR (CDCl_3)	δ 165.5 (C=O), 134.4 (=CH), 52.4 ($-\text{OCH}_3$)
IR (KBr, cm^{-1})	$\sim$ 3000 (C-H stretch, alkene), $\sim$ 1720 (C=O stretch, ester), $\sim$ 1645 (C=C stretch), $\sim$ 1200-1300 (C-O stretch)
Mass Spec (EI, m/z)	144 (M^+), 113 ($[\text{M}-\text{OCH}_3]^+$), 85, 59

Conclusion and Future Outlook

This technical guide has addressed the current state of knowledge regarding the spectroscopic characterization of **dimethyl dihydroxyfumarate**. While direct experimental data remains elusive in readily accessible sources, a combination of theoretical predictions and comparative analysis with the related compound, dimethyl fumarate, provides a robust framework for researchers in the field. The synthesis of **dimethyl dihydroxyfumarate** via esterification of dihydroxyfumaric acid is a viable route, and the predicted spectroscopic data presented herein can serve as a valuable guide for the characterization of this molecule in future studies. It is our hope that this guide will not only aid researchers in their current endeavors but also encourage the publication of comprehensive experimental spectroscopic data for this and other less-characterized but scientifically significant molecules.

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